

Application Notes and Protocols: Copper(II) Acetylacetonate-Catalyzed Aziridination of Styrene

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Compound of Interest

Compound Name: Copper(II) acetylacetonate

Cat. No.: B075927

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Introduction

Aziridines are valuable three-membered nitrogen-containing heterocyclic compounds that serve as versatile building blocks in organic synthesis, particularly in the development of pharmaceuticals and other bioactive molecules. The copper-catalyzed aziridination of olefins offers a direct and efficient method for their synthesis. This document provides detailed application notes and protocols for the aziridination of styrene and its derivatives using the readily available and stable catalyst, **copper(II) acetylacetonate** [Cu(acac)₂]. The primary nitrene source discussed is [N-(p-toluenesulfonyl)imino]phenyliodinane (PhI=NTs).

Reaction Principle and Mechanism

The copper-catalyzed aziridination of alkenes is believed to proceed through a catalytic cycle involving copper in different oxidation states. While often initiated with a Cu(II) precatalyst like Cu(acac)₂, the active catalytic species is proposed to be a Cu(I) complex. The Cu(II) precatalyst is reduced in situ to Cu(I), which then reacts with the nitrene source (PhI=NTs) to form a copper-nitrene intermediate. This intermediate is the key reactive species that transfers the nitrene group to the alkene. The reaction is thought to proceed via a Cu(I)/Cu(III) catalytic cycle, where the rate-determining step is the formation of the metallanitrene species.^{[1][2]}

The overall transformation is as follows:

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Data Presentation

Substrate Scope of Substituted Styrenes

The aziridination of various electronically and sterically diverse substituted styrenes has been investigated using copper catalysts. The following table summarizes typical yields obtained for the aziridination of substituted styrenes. While this data was generated with a closely related copper catalyst system, it provides a good indication of the expected outcomes with $\text{Cu}(\text{acac})_2$.

Entry	Styrene Derivative	Product	Yield (%)
1	Styrene	2-phenyl-1-tosylaziridine	95
2	4-Methylstyrene	2-(p-tolyl)-1-tosylaziridine	85
3	4-Methoxystyrene	2-(4-methoxyphenyl)-1-tosylaziridine	78
4	4-Chlorostyrene	2-(4-chlorophenyl)-1-tosylaziridine	92
5	4-Bromostyrene	2-(4-bromophenyl)-1-tosylaziridine	90
6	4-Fluorostyrene	2-(4-fluorophenyl)-1-tosylaziridine	91
7	3-Chlorostyrene	2-(3-chlorophenyl)-1-tosylaziridine	88
8	2-Chlorostyrene	2-(2-chlorophenyl)-1-tosylaziridine	85

Effect of Catalyst Loading

The catalyst loading can influence the reaction efficiency. The optimal loading should be determined to balance reaction time and yield with the cost of the catalyst. Below is a summary of the effect of catalyst loading on the yield of the aziridination of styrene.

Entry	Catalyst Loading (mol%)	Yield (%)
1	1	85
2	2.5	92
3	5	95
4	10	95

Comparison of Nitrene Sources

Different nitrene sources can be employed in copper-catalyzed aziridination reactions. The choice of the N-substituent on the iminoiodinane can affect the reactivity and the properties of the resulting aziridine.

Entry	Nitrene Source	Product	Yield (%)
1	PhI=NTs (N-(p-toluenesulfonyl)imino)phenyliodinane	2-phenyl-1-tosylaziridine	95
2	PhI=NNs (N-(p-nitrophenylsulfonyl)imino)phenyliodinane	2-phenyl-1-(4-nitrophenyl)sulfonylaziridine	98
3	PhI=NBs (N-(p-bromophenylsulfonyl)imino)phenyliodinane	2-phenyl-1-(4-bromophenyl)sulfonylaziridine	93

Experimental Protocols

General Considerations

- All reactions should be carried out in a well-ventilated fume hood.
- Reagents and solvents should be of appropriate purity. Acetonitrile should be dry.
- Styrene and its derivatives should be freshly distilled or passed through a short column of basic alumina to remove inhibitors.
- [N-(p-toluenesulfonyl)imino]phenyliodinane (PhI=NTs) can be synthesized from iodobenzene diacetate and p-toluenesulfonamide or purchased from commercial suppliers.
- Reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).

Protocol for the Aziridination of Styrene

This protocol describes a general procedure for the aziridination of styrene using $\text{Cu}(\text{acac})_2$ as the catalyst.

Materials:

- **Copper(II) acetylacetonate** ($\text{Cu}(\text{acac})_2$)
- Styrene
- [N-(p-toluenesulfonyl)imino]phenyliodinane ($\text{PhI}=\text{NTs}$)
- Acetonitrile (CH_3CN), anhydrous
- Round-bottom flask
- Magnetic stirrer and stir bar
- Inert atmosphere (Nitrogen or Argon)
- Standard laboratory glassware for workup and purification

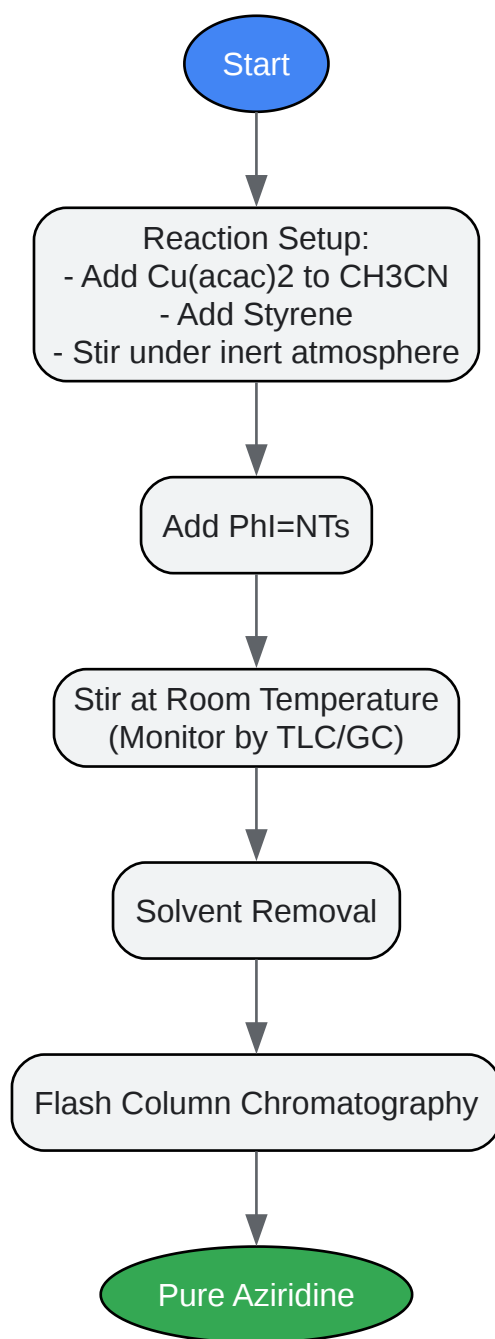
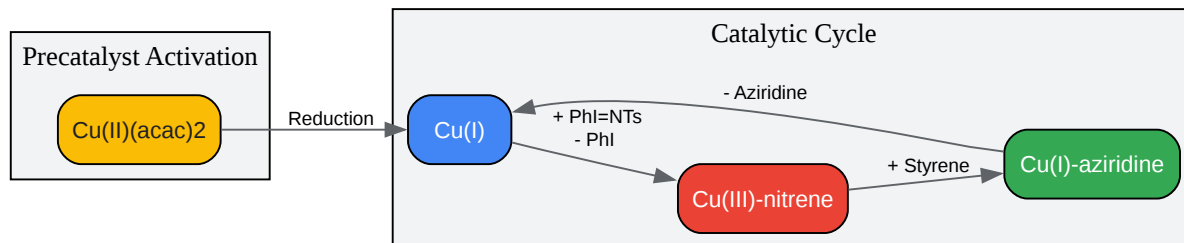
Procedure:

- To a dry round-bottom flask equipped with a magnetic stir bar, add **copper(II) acetylacetonate** (0.025 mmol, 1 mol%).
- Under an inert atmosphere, add anhydrous acetonitrile (5 mL).
- Add styrene (2.5 mmol, 1.0 equiv.).
- Stir the mixture at room temperature for 10 minutes.
- Add [N-(p-toluenesulfonyl)imino]phenyliodinane ($\text{PhI}=\text{NTs}$) (2.75 mmol, 1.1 equiv.) in one portion.
- Stir the reaction mixture at room temperature. Monitor the reaction progress by TLC until the starting material (styrene or $\text{PhI}=\text{NTs}$) is consumed (typically 2-4 hours).

- Once the reaction is complete, concentrate the mixture under reduced pressure to remove the solvent.
- The crude product can be purified by flash column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to afford the pure 2-phenyl-1-tosylaziridine.

Visualizations

Proposed Catalytic Cycle for Copper-Catalyzed Aziridination



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References

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